

Proper Disposal Procedures for Trimethyl Methanetricarboxylate

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Compound of Interest

Compound Name: Trimethyl methanetricarboxylate

Cat. No.: B073979

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The following guide provides essential safety and logistical information for the proper handling and disposal of **trimethyl methanetricarboxylate**. Adherence to these procedural steps is critical for ensuring laboratory safety and environmental compliance. This information is intended for researchers, scientists, and drug development professionals.

Chemical and Physical Properties

A summary of key quantitative data for **trimethyl methanetricarboxylate** is provided below. Understanding these properties is the first step in safe handling and disposal planning.

Property	Value	Source
CAS Number	1186-73-8	[1]
Molecular Formula	C ₇ H ₁₀ O ₆	[1][2]
Molecular Weight	190.15 g/mol	[2]
Appearance	Colorless liquid	[1]
Melting Point	46.5°C	[1]
Boiling Point	~242.7°C	[1][2]
Flash Point	~91.4°C	[1][2]
Density	~1.2 - 1.33 g/cm ³	[1][2]
Storage Condition	2-8°C	[1]

Standard Disposal Protocol

The primary method for disposing of **trimethyl methanetricarboxylate** is through a licensed professional waste disposal service.[3] Never dispose of this chemical down the sink or in regular trash.[4][5]

Step 1: Personal Protective Equipment (PPE) and Safety

Before handling the chemical for disposal, ensure you are wearing appropriate PPE.[6] Always handle chemicals in a well-ventilated area, preferably within a chemical fume hood.[3][4]

- Eye Protection: Chemical safety goggles or glasses are mandatory.[6][7]
- Hand Protection: Wear protective, chemical-resistant gloves. Inspect gloves for integrity before use.[3]
- Body Protection: A lab coat or chemical-resistant apron should be worn.[7] Ensure clothing covers your body, and wear closed-toe shoes.[6]

Step 2: Waste Collection and Segregation

Proper collection and segregation are crucial to prevent accidental reactions.

- Assess the Waste: Determine if you are disposing of unused product, contaminated materials (e.g., absorbent pads from a spill), or empty containers.
- Use a Designated Waste Container:
 - Place waste **trimethyl methanetricarboxylate** and contaminated materials into a dedicated, properly labeled hazardous waste container.
 - Ensure the container is made of a compatible material, is in good condition, and has a secure, tight-fitting lid.
 - Keep the waste container closed except when adding waste.^[5]
- Labeling: Clearly label the waste container with "Hazardous Waste," the full chemical name "**Trimethyl Methanetricarboxylate**," and any known hazard information.
- Avoid Mixing: Do not mix **trimethyl methanetricarboxylate** with incompatible wastes.^[5] Consult the Safety Data Sheet (SDS) for specific incompatibility information.

Step 3: Managing Empty Containers

Empty containers must be decontaminated before being discarded.

- Initial Rinse: Thoroughly empty the container. The first rinse must be collected and disposed of as hazardous waste.^[5] Triple rinse the container with a suitable solvent (e.g., acetone or ethanol).
- Collect Rinseate: Collect all rinseate in your designated hazardous waste container.
- Final Disposal: Once triple-rinsed and air-dried, the container labels must be fully removed or defaced before the container is discarded according to your institution's policies for clean glassware or plastic.^[5]

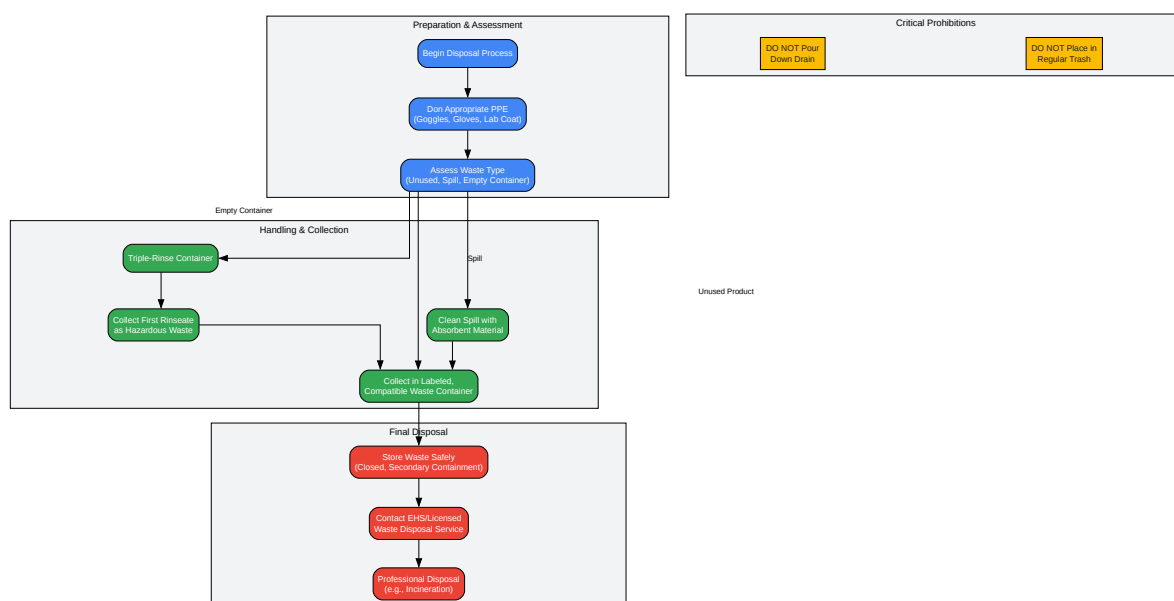
Step 4: Arranging for Professional Disposal

Surplus, expired, or waste **trimethyl methanetricarboxylate** must be handled by professionals.

- Contact EHS: Contact your institution's Environmental Health and Safety (EHS) office or designated waste management provider to schedule a pickup.
- Provide Information: Be prepared to provide the chemical name, quantity, and container type.
- Incineration: The likely disposal method is chemical incineration in a facility equipped with an afterburner and scrubber system.[7] Your EHS provider will manage this process.

Disposal Workflow Visualization

The following diagram outlines the logical steps and decision points for the proper disposal of **trimethyl methanetricarboxylate**.



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Caption: Logical workflow for the safe disposal of **trimethyl methanetricarboxylate**.

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